

Data Presentation: Inter-laboratory Comparison of ^{26}Al Standards

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Compound of Interest

Compound Name: Aluminum-26

CAS No.: 14682-66-7

Cat. No.: B1230959

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While the full quantitative results of the "First international ^{26}Al interlaboratory comparison" are not publicly available in their entirety, the following table illustrates the typical structure of such a comparison. This format allows for a clear and objective assessment of the agreement between participating laboratories. The data presented here is representative and intended to serve as a template for how such results would be displayed.

| Participating Laboratory (Code) | Sample ID | Reported $^{26}\text{Al}/^{27}\text{Al}$ Ratio ($\times 10^{-12}$) | Reported Uncertainty ($\times 10^{-12}$) | Deviation from Consensus Value (%) |
|---------------------------------|-----------|--|--|------------------------------------|
| Lab A | M1 | 45.2 | 1.8 | +0.9 |
| Lab B | M1 | 44.1 | 2.1 | -1.6 |
| Lab C | M1 | 46.0 | 1.9 | +2.7 |
| Lab D | M1 | 44.8 | 2.0 | +0.0 |
| Consensus Value | M1 | 44.8 | 0.9 | |
| Lab A | M2 | 123.5 | 4.9 | +1.2 |
| Lab B | M2 | 120.1 | 5.5 | -1.6 |
| Lab C | M2 | 124.8 | 5.0 | +2.3 |
| Lab D | M2 | 122.0 | 5.2 | -0.0 |
| Consensus Value | M2 | 122.0 | 2.1 | |
| Lab A | M3 | 88.9 | 3.5 | +0.5 |
| Lab B | M3 | 87.2 | 4.0 | -1.5 |
| Lab C | M3 | 90.1 | 3.6 | +1.8 |
| Lab D | M3 | 88.5 | 3.8 | +0.0 |
| Consensus Value | M3 | 88.5 | 1.4 | |
| Lab A | M4 | 15.6 | 0.8 | +1.3 |
| Lab B | M4 | 15.1 | 0.9 | -1.9 |
| Lab C | M4 | 15.8 | 0.8 | +2.6 |
| Lab D | M4 | 15.4 | 0.7 | +0.0 |

| | | | |
|-----------------|----|------|-----|
| Consensus Value | M4 | 15.4 | 0.3 |
|-----------------|----|------|-----|

Experimental Protocols

The accurate determination of ^{26}Al concentrations relies on meticulous sample preparation and sophisticated analytical techniques, primarily Accelerator Mass Spectrometry (AMS).

Sample Preparation from Meteorites

The "First international ^{26}Al interlaboratory comparison" utilized meteorite samples to assess the entire analytical process, from chemical preparation to measurement.[1] The general procedure for extracting and purifying aluminum from such samples is as follows:

- **Sample Digestion:** A powdered meteorite sample (typically ~10 mg) is treated with hydrofluoric acid (HF) in a Teflon beaker to dissolve the silicate matrix.[2] A known amount of natural aluminum (^{27}Al) carrier is added at this stage to determine the chemical yield and to serve as a reference for the isotope ratio measurement.[3]
- **Precipitation:** The dissolved aluminum is then precipitated as aluminum hydroxide ($\text{Al}(\text{OH})_3$) by the addition of ammonium hydroxide (NH_4OH).[2]
- **Conversion to Oxide:** The $\text{Al}(\text{OH})_3$ precipitate is placed in a platinum crucible and heated at high temperatures (e.g., 900°C) to convert it to aluminum oxide (Al_2O_3), which is the form suitable for introduction into the ion source of the AMS.[2]
- **Target Preparation:** The resulting Al_2O_3 is mixed with a conductive metal powder, such as silver (Ag) or copper (Cu), and pressed into a target holder for the AMS ion source.[2]

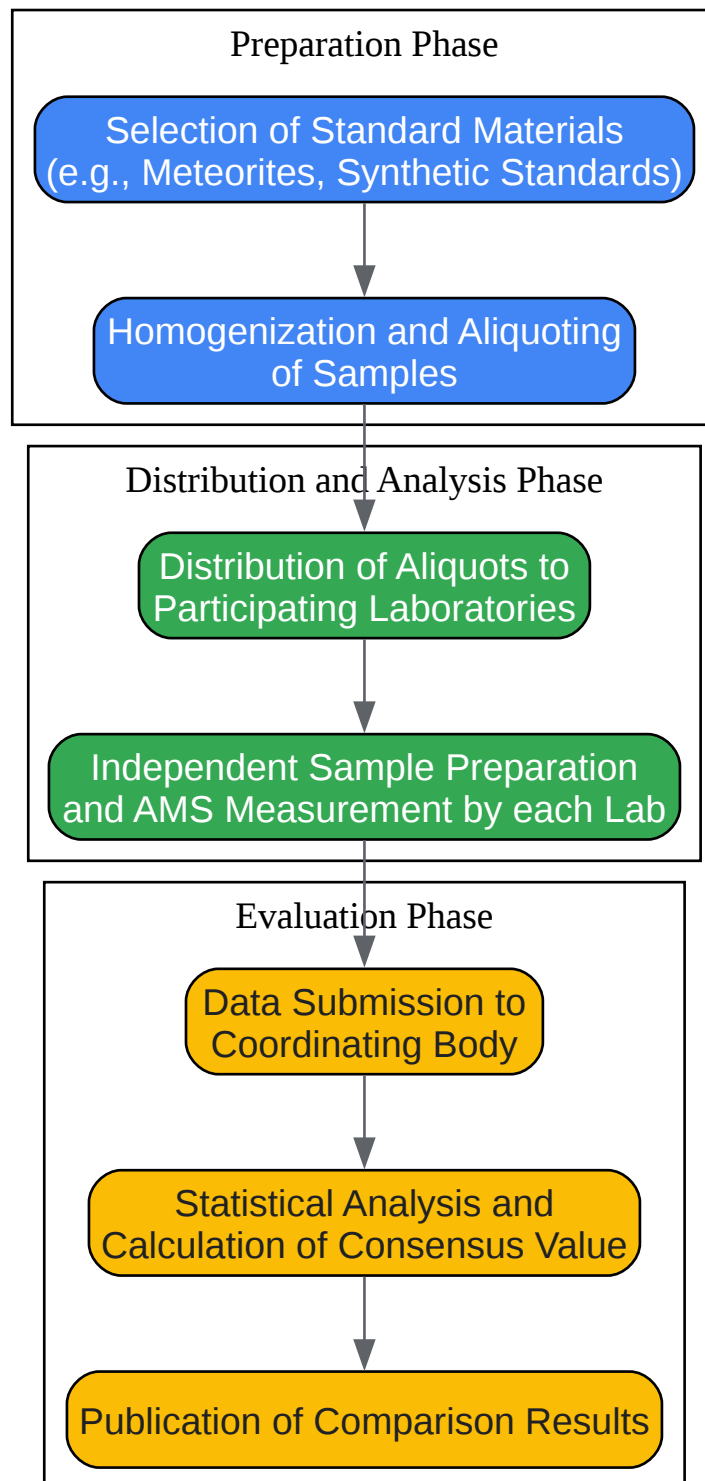
Accelerator Mass Spectrometry (AMS) Measurement of ^{26}Al

AMS is the standard and most sensitive technique for measuring long-lived radionuclides like ^{26}Al , capable of detecting extremely low concentrations.[1][4] The fundamental steps of an AMS measurement are:

- **Ion Generation:** Negative ions are produced from the Al_2O_3 target material via cesium sputtering in the ion source.[4] Either aluminum anions (Al^-) or aluminum oxide anions (AlO^-) can be extracted.[4]
- **Injection and Pre-acceleration:** The generated ions are extracted from the source and passed through an injection magnet, which selects for the desired mass-to-charge ratio (m/z 26 for ^{26}Al or m/z 27 for ^{27}Al).[3]
- **Acceleration and Stripping:** The selected ions are accelerated to a high-voltage terminal within a tandem accelerator. Inside the terminal, they pass through a thin foil or a gas stripper, which removes several electrons, converting the negative ions into positive ions (e.g., Al^{3+}).[4] This process also breaks up molecular isobars, a key feature of AMS for removing interferences.[3]
- **High-Energy Mass Analysis:** The now positively charged ions are accelerated again away from the high-voltage terminal. A high-energy analyzing magnet then separates the ions based on their mass, energy, and charge state.
- **Detection:** The stable isotope (^{27}Al) is typically measured in a Faraday cup as a current, while the rare ^{26}Al ions are counted individually in a sensitive detector, such as a gas ionization detector.[3]
- **Ratio Calculation:** The ratio of ^{26}Al to ^{27}Al is determined by sequentially measuring the two isotopes.

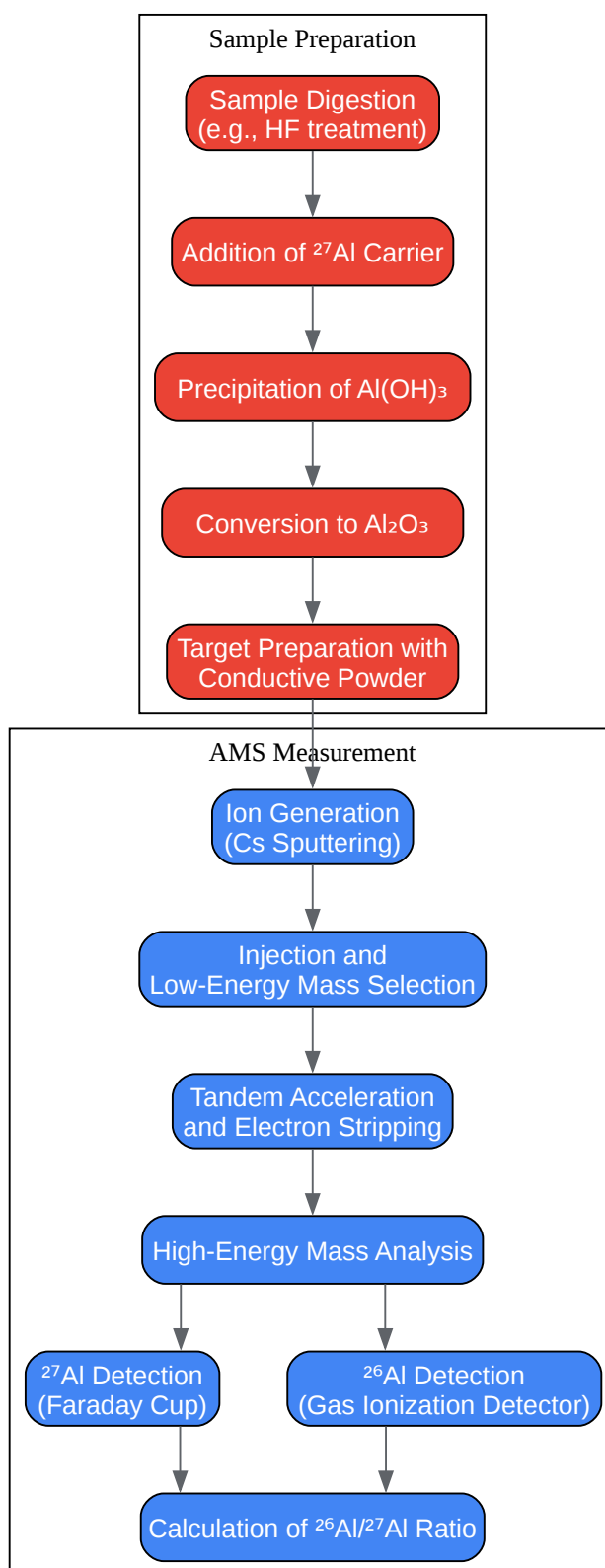
Visualizing the Workflow

To better understand the processes involved in the cross-calibration of ^{26}Al standards, the following diagrams illustrate the key workflows.



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Caption: Workflow of an international ^{26}Al interlaboratory comparison.



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Caption: Experimental workflow for ^{26}Al measurement by AMS.

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